

Application of 2-(Trifluoromethyl)pyrimidin-5-amine in Kinase Inhibitor Synthesis

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Compound of Interest

Compound Name: 2-(Trifluoromethyl)pyrimidin-5-amine

Cat. No.: B129671

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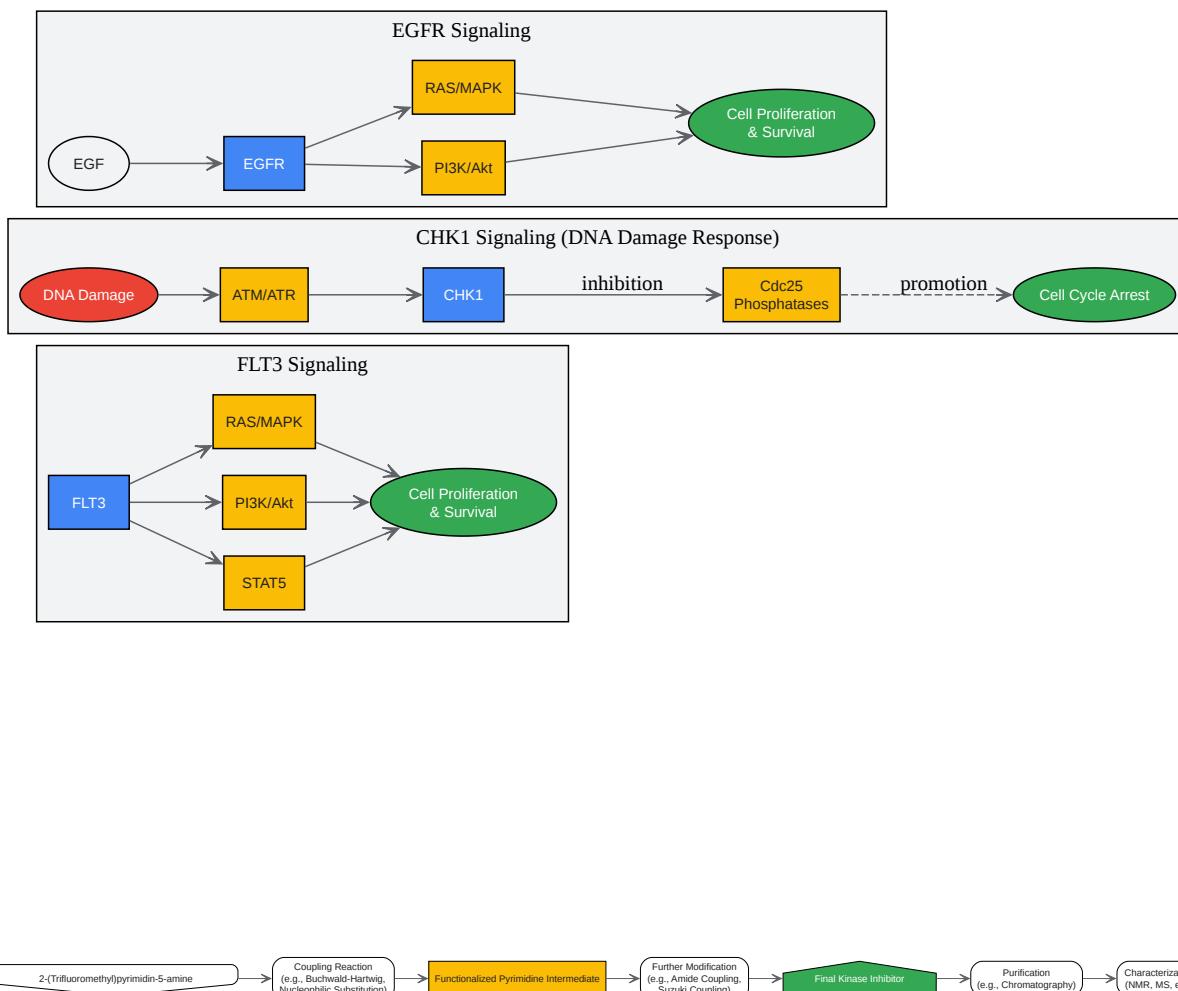
For Researchers, Scientists, and Drug Development Professionals

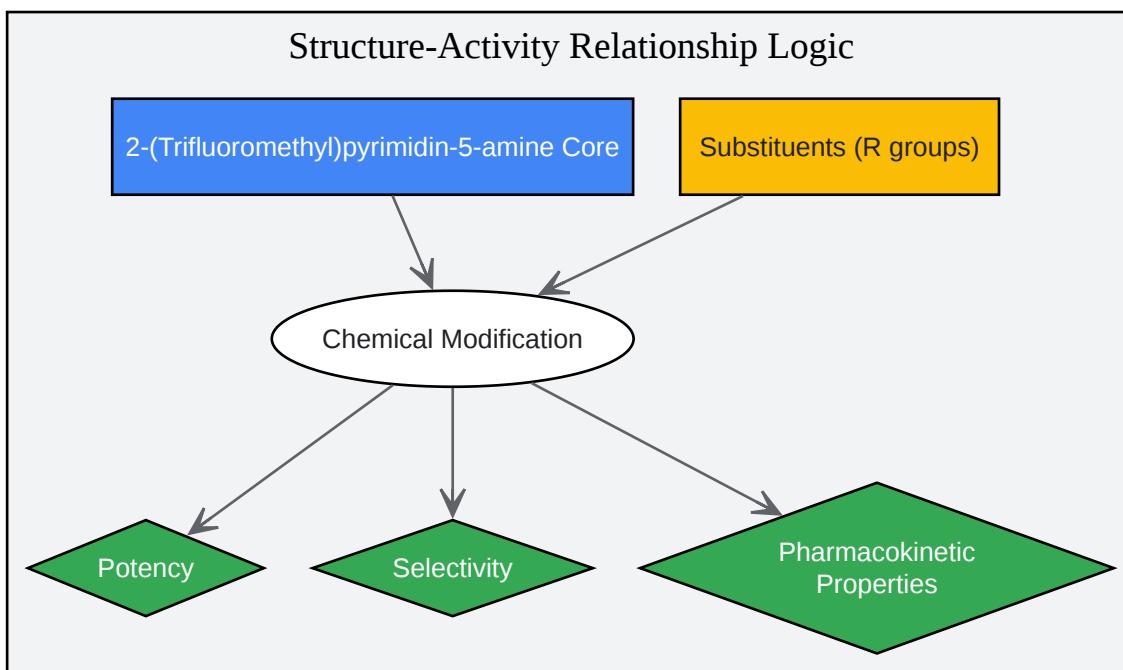
Introduction

2-(Trifluoromethyl)pyrimidin-5-amine is a key building block in the synthesis of a diverse range of kinase inhibitors. The trifluoromethyl group at the 2-position of the pyrimidine ring can significantly enhance the potency, selectivity, and pharmacokinetic properties of the resulting inhibitor. This pyrimidine scaffold serves as a versatile template for developing inhibitors targeting various kinases implicated in cancer and other diseases. This document provides detailed application notes, experimental protocols, and data for the synthesis and application of kinase inhibitors derived from **2-(Trifluoromethyl)pyrimidin-5-amine**.

Kinase Targets and Signaling Pathways

Kinase inhibitors developed from this scaffold have shown activity against several important cancer-related kinases, including FMS-like tyrosine kinase 3 (FLT3), Checkpoint kinase 1 (CHK1), and Epidermal Growth Factor Receptor (EGFR). These kinases are crucial components of signaling pathways that regulate cell proliferation, survival, and differentiation.





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